

Aldicarb Sulfoxide Analytical Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: Aldicarb sulfoxide

Cat. No.: B1666835

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Product Information and Physical Properties

Aldicarb sulfoxide is the primary toxic metabolite of the carbamate pesticide Aldicarb.^[1] As a certified reference material (CRM), it is essential for the accurate quantification of this analyte in environmental and food safety analysis, as well as in toxicological studies. Analytical standards of **Aldicarb sulfoxide** are available for purchase from various suppliers, including LGC Standards, Sigma-Aldrich (PESTANAL® and TraceCERT®), and CRM LABSTANDARD.^{[2][3][4]}

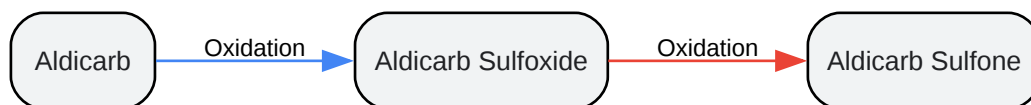
This document provides detailed application notes and protocols for the use of **Aldicarb sulfoxide** analytical standards in a laboratory setting.

Table 1: Physical and Chemical Properties of **Aldicarb Sulfoxide**

Property	Value	Reference
CAS Number	1646-87-3	
Molecular Formula	C ₇ H ₁₄ N ₂ O ₃ S	
Molecular Weight	206.26 g/mol	
Appearance	Neat (form varies)	
Purity	≥ 95% to Certified Reference Material grade	
Storage Temperature	-20°C to 2-8°C	
Shelf Life	Limited; refer to the certificate of analysis	

Metabolic Pathway of Aldicarb

In biological systems, Aldicarb undergoes a two-step oxidation process. It is first oxidized to **Aldicarb sulfoxide**, a more potent cholinesterase inhibitor. Subsequently, **Aldicarb sulfoxide** is further oxidized to the more stable but still toxic Aldicarb sulfone. Understanding this pathway is crucial for comprehensive toxicological assessment, as all three compounds are of interest.



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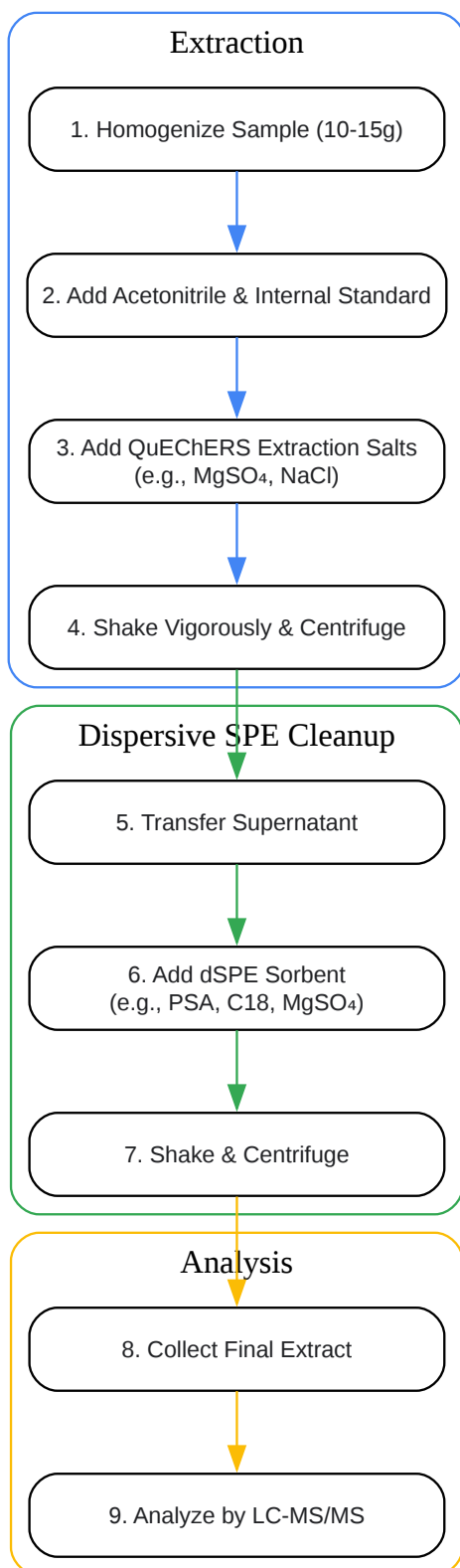
Caption: Metabolic pathway of Aldicarb to its primary metabolites.

Analytical Methods

The determination of **Aldicarb sulfoxide** residues is predominantly performed using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS), which offers high sensitivity and selectivity. Various sample preparation techniques can be employed depending on the matrix.

Sample Preparation: QuEChERS Protocol for Food Matrices

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in food.



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Caption: General workflow for the QuEChERS sample preparation method.

Detailed Protocol (AOAC 2007.01 Method):

- Weigh 15 g of a homogenized sample into a 50 mL centrifuge tube.
- Add 15 mL of 1% acetic acid in acetonitrile.
- Add an appropriate amount of internal standard.
- Add the QuEChERS extraction salts (e.g., 6 g anhydrous MgSO_4 and 1.5 g NaCl).
- Shake vigorously for 1 minute.
- Centrifuge at >1500 rcf for 1 minute.
- Transfer the supernatant to a dispersive SPE (dSPE) tube containing a sorbent mixture (e.g., PSA, C18, and MgSO_4) tailored to the sample matrix.
- Shake for 30 seconds and centrifuge.
- The resulting supernatant is ready for LC-MS/MS analysis.

Sample Preparation: Solid-Phase Extraction (SPE) for Water Samples

For aqueous samples, solid-phase extraction (SPE) is a common and effective cleanup and concentration method.

Detailed Protocol:

- Condition an SPE cartridge (e.g., Oasis HLB) with methanol followed by ultrapure water.
- Load the water sample onto the conditioned cartridge.
- Wash the cartridge with ultrapure water to remove interferences.
- Elute the analytes with an organic solvent such as acetonitrile or methanol.

- The eluate can be concentrated and reconstituted in a suitable solvent for LC-MS/MS analysis.

LC-MS/MS Analysis

Table 2: Example LC-MS/MS Parameters for **Aldicarb Sulfoxide** Analysis

Parameter	Recommended Conditions	Reference
Column	C18 reverse-phase (e.g., 2.1 x 50 mm, 1.8 µm)	
Mobile Phase A	0.1% Formic acid in water	
Mobile Phase B	0.1% Formic acid in acetonitrile	
Flow Rate	0.4 mL/min	
Injection Volume	5 µL	
Column Temperature	40°C	
Ionization Mode	Electrospray Ionization (ESI), Positive	
MRM Transition	Precursor Ion (m/z) 207.1 -> Product Ion (m/z) 89.1	

Quantitative Data and Performance Characteristics

The following tables summarize typical performance data for the analysis of **Aldicarb sulfoxide** in various matrices.

Table 3: Method Performance in Water Samples

Analyte	Matrix	LOD (µg/L)	LOQ (µg/L)	Recovery (%)	RSD (%)
Aldicarb Sulfoxide	Surface Water	0.05	0.1	93.5 - 106	≤ 20
Aldicarb Sulfoxide	Ground Water	0.05	0.1	103 - 107	≤ 20
Aldicarb Sulfoxide	Drinking Water	0.05	0.1	91 - 101	≤ 20

Table 4: Method Performance in Biological Matrices (Whole Blood)

Analyte	Linear Range (µg/mL)	LOD (µg/mL)	LOQ (µg/mL)	Recovery at 0.25 µg/mL (%)	Recovery at 2.50 µg/mL (%)
Aldicarb Sulfoxide	0.10 - 5.0	0.020	0.10	92.1	96.4

Safety and Handling

Aldicarb sulfoxide is highly toxic and should be handled with extreme care in a laboratory setting. Always refer to the Safety Data Sheet (SDS) provided by the supplier for complete safety information.

- Hazard Classifications: Acute Toxicity 1 (Oral), Aquatic Acute 1.
- Personal Protective Equipment (PPE): Eyeshields, faceshields, gloves, and a suitable respirator are mandatory.
- Handling: Use in a well-ventilated area, preferably a fume hood. Avoid inhalation, ingestion, and contact with skin and eyes.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for hazardous materials.

Ordering Information

Aldicarb sulfoxide analytical standards can be purchased from the following suppliers. Please refer to their websites for current pricing and availability.

- LGC Standards
- Sigma-Aldrich (Merck)
- CRM LABSTANDARD
- HPC Standards
- Analytical Standard Solutions (A2S)

For research use only. Not for use in diagnostic procedures. It is the responsibility of the user to verify the suitability of this information for their specific application.

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